

3,5-Di-tert-butyl-2-hydroxybenzaldehyde

physical properties

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Compound of Interest

Compound Name: 3,5-Di-tert-butyl-2-hydroxybenzaldehyde

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An In-depth Technical Guide to the Physical Properties of **3,5-Di-tert-butyl-2-hydroxybenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3,5-Di-tert-butyl-2-hydroxybenzaldehyde**, a key intermediate in the synthesis of salen ligands and other complex molecules.^{[1][2][3]} This document is intended to be a valuable resource for professionals in research and development.

Chemical Identity and Structure

3,5-Di-tert-butyl-2-hydroxybenzaldehyde, also known as 3,5-Di-tert-butylsalicylaldehyde, is an organic compound characterized by a benzaldehyde core with a hydroxyl group and two bulky tert-butyl groups.^{[4][5]} These tert-butyl groups exert significant steric influence, which plays a crucial role in the molecule's reactivity and the properties of its derivatives.^[3]

Table 1: Chemical Identifiers

| Identifier | Value |
|-------------------|---|
| IUPAC Name | 3,5-Di-tert-butyl-2-hydroxybenzaldehyde |
| Synonyms | 3,5-Di-tert-butylsalicylaldehyde |
| CAS Number | 37942-07-7[4] |
| Molecular Formula | C ₁₅ H ₂₂ O ₂ [4] |
| Molecular Weight | 234.33 g/mol [4] |
| InChI | 1S/C15H22O2/c1-14(2,3)11-7-10(9-16)13(17)12(8-11)15(4,5)6/h7-9,17H,1-6H3[4] |
| SMILES | CC(C)(C)c1cc(C=O)c(O)c(c1)C(C)(C)C[4] |

Quantitative Physical Properties

The physical characteristics of **3,5-Di-tert-butyl-2-hydroxybenzaldehyde** are summarized in the table below. These properties are essential for its handling, storage, and application in synthetic chemistry.

Table 2: Physical Properties

| Property | Value |
|---------------|--|
| Appearance | White to cream to yellow crystalline solid or powder[6][7] |
| Melting Point | 59-61 °C[4] |
| Boiling Point | 277.6 ± 35.0 °C at 760 mmHg[8] |
| Density | 1.0 ± 0.1 g/cm ³ [8] |
| Solubility | Soluble in DMSO and methanol[1][2] |

Spectral Data

Spectroscopic data is critical for the identification and characterization of **3,5-Di-tert-butyl-2-hydroxybenzaldehyde**.

Table 3: Spectral Data Summary

| Spectroscopy | Key Features |
|---------------------|---|
| ^1H NMR | Signals corresponding to the aldehydic proton, hydroxyl proton, aromatic protons, and the protons of the tert-butyl groups can be observed. |
| ^{13}C NMR | Distinct peaks for the carbonyl carbon, aromatic carbons, and the carbons of the tert-butyl groups are present. |
| Mass Spectrometry | The mass spectrum shows a molecular ion peak corresponding to the molecular weight of the compound. |

Experimental Protocols

The following are detailed, generalized methodologies for the determination of the key physical properties of organic compounds like **3,5-Di-tert-butyl-2-hydroxybenzaldehyde**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. This is a key indicator of purity.

Methodology:

- **Sample Preparation:** A small amount of the dry, crystalline **3,5-Di-tert-butyl-2-hydroxybenzaldehyde** is placed into a capillary tube, which is then sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a controlled, slow rate.

- **Observation:** The temperatures at which the substance begins to melt and completely liquefies are recorded. This range is reported as the melting point. For pure compounds, this range is typically narrow.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- **Sample Preparation:** A small volume of the liquid sample is placed in a test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the test tube with the sample.
- **Heating:** The test tube is gently heated in a heating bath.
- **Observation:** As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then discontinued.
- **Measurement:** The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

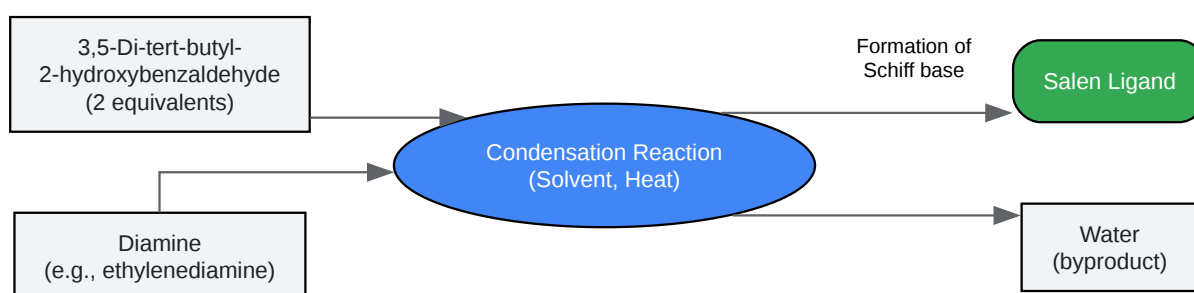
Methodology:

- **Solvent Selection:** A known volume of the desired solvent (e.g., DMSO, methanol) is placed in a test tube.
- **Solute Addition:** A pre-weighed amount of **3,5-Di-tert-butyl-2-hydroxybenzaldehyde** is added to the solvent.
- **Mixing:** The mixture is agitated (e.g., by vortexing or stirring) to facilitate dissolution.

- Observation: The solubility is determined by observing the amount of solute that can be completely dissolved in the solvent at a specific temperature. This can be reported qualitatively (e.g., soluble, slightly soluble, insoluble) or quantitatively (e.g., in g/100mL).

Application in Synthesis: Salen Ligand Formation

A primary application of **3,5-Di-tert-butyl-2-hydroxybenzaldehyde** is in the synthesis of salen and salen-type ligands, which are important in coordination chemistry and catalysis.[3] The following diagram illustrates the general workflow for the synthesis of a salen ligand from this precursor.



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